

Application Note: Quantification of S-sulfocysteine in Human Urine using LC-MS/MS

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Compound of Interest

Compound Name: *S-Sulfo-DL-cysteine-2,3,3-d3-1*

Cat. No.: *B15556516*

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Introduction

S-sulfocysteine (SSC) is a critical biomarker for diagnosing and monitoring inherited metabolic disorders such as molybdenum cofactor deficiency (MoCD) and isolated sulfite oxidase deficiency (SOD).[1][2] These conditions lead to the accumulation of toxic sulfites, resulting in severe neurological damage.[2][3] Accurate and rapid quantification of urinary S-sulfocysteine is therefore essential for early diagnosis and therapeutic monitoring.[2] This application note details a robust and sensitive Liquid Chromatography-Tandem Mass Spectrometry (LC-MS/MS) method for the determination of S-sulfocysteine in human urine.

S-sulfocysteine is formed from the reaction of sulfite with cystine.[1] In healthy individuals, sulfite is oxidized to sulfate by the molybdenum-dependent enzyme sulfite oxidase.[1] A deficiency in this enzyme, or its cofactor, leads to an accumulation of sulfite and consequently S-sulfocysteine. Elevated levels of S-sulfocysteine are a key diagnostic indicator for these disorders.[1][4] Furthermore, S-sulfocysteine is a structural analog of glutamate and acts as an N-methyl-D-aspartate (NMDA) receptor agonist, contributing to the neurotoxic effects observed in patients.[1][3]

This method utilizes a stable isotope-labeled internal standard and reversed-phase chromatography coupled with tandem mass spectrometry, providing high specificity and sensitivity for clinical and research applications.

Experimental Protocols

Materials and Reagents

- S-sulfo-L-cysteine (Sigma-Aldrich)
- S-sulfocysteine-d3 (CDN Isotopes)
- Formic Acid (EMD)
- Acetonitrile, HPLC grade (EMD)
- Water, HPLC grade (EMD)
- Ammonium formate solution (Sigma-Aldrich)

Equipment

- Ultra-High Performance Liquid Chromatography (UPLC) system
- Tandem Mass Spectrometer with an electrospray ionization (ESI) source
- Analytical column: Reversed-phase C18 column (e.g., 5 μ m, 2.1 x 100 mm)[5]
- Microcentrifuge
- Autosampler vials

Sample Preparation

- Thaw frozen urine samples to room temperature.
- Vortex the urine sample to ensure homogeneity.
- Centrifuge the urine sample at 13,000 x g for 5 minutes.[5]

- In a clean polypropylene microfuge tube, combine 200 μ L of the urine supernatant, 10 μ L of the internal standard solution (S-sulfocysteine-d3), and 200 μ L of the running buffer.[5]
- Vortex the mixture thoroughly.
- Centrifuge at 13,000 rpm to pellet any remaining particulates.[5]
- Transfer 150 μ L of the supernatant to an autosampler vial for LC-MS/MS analysis.[5]

LC-MS/MS Method

Liquid Chromatography Conditions

- Column: Reversed-phase C18 (5 μ m, 2.1 x 100 mm)[5]
- Mobile Phase A: 0.1% Formic Acid in Water
- Mobile Phase B: Acetonitrile
- Flow Rate: 0.5 mL/min[5]
- Gradient:[5]
 - 0-0.3 min: 40% A
 - 0.3-0.35 min: 40-60% A
 - 0.35-1.45 min: 60% A
- Column Temperature: Ambient
- Injection Volume: 10 μ L

Mass Spectrometry Conditions

- Ionization Mode: Electrospray Ionization (ESI), Positive or Negative mode[5][6]
- Scan Type: Multiple Reaction Monitoring (MRM)

- Source Temperature: 150°C
- Desolvation Gas (Nitrogen) Flow: 650 L/hr[5]
- Cone Gas (Nitrogen) Flow: 55 L/hr[5]
- Collision Gas: Argon

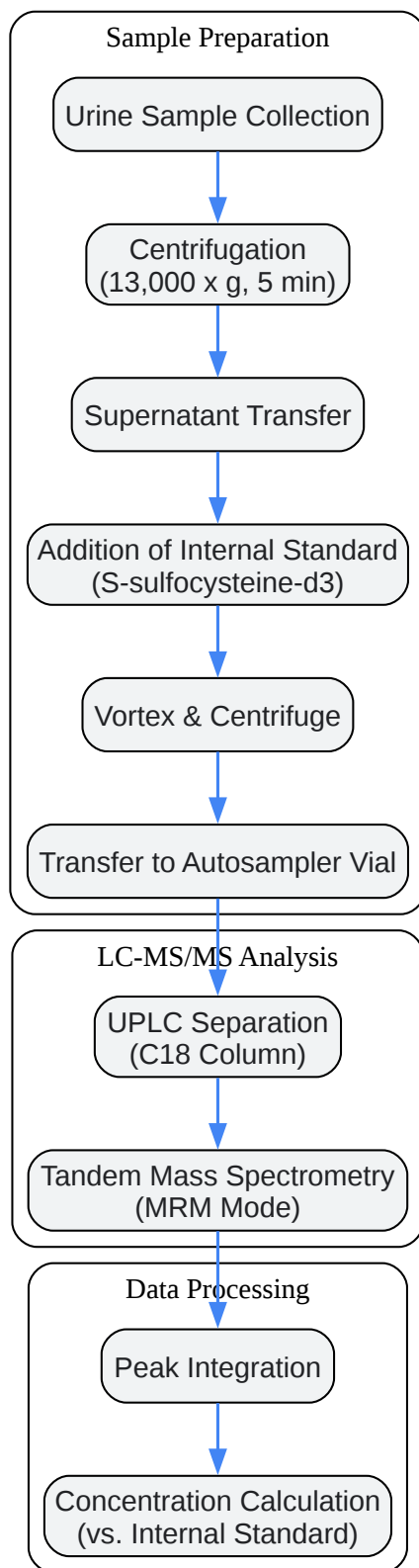
MRM Transitions: The specific mass transitions for S-sulfocysteine and its internal standard should be optimized on the specific mass spectrometer being used.

Data Presentation

The following table summarizes the quantitative performance data from various validated LC-MS/MS methods for S-sulfocysteine in urine.

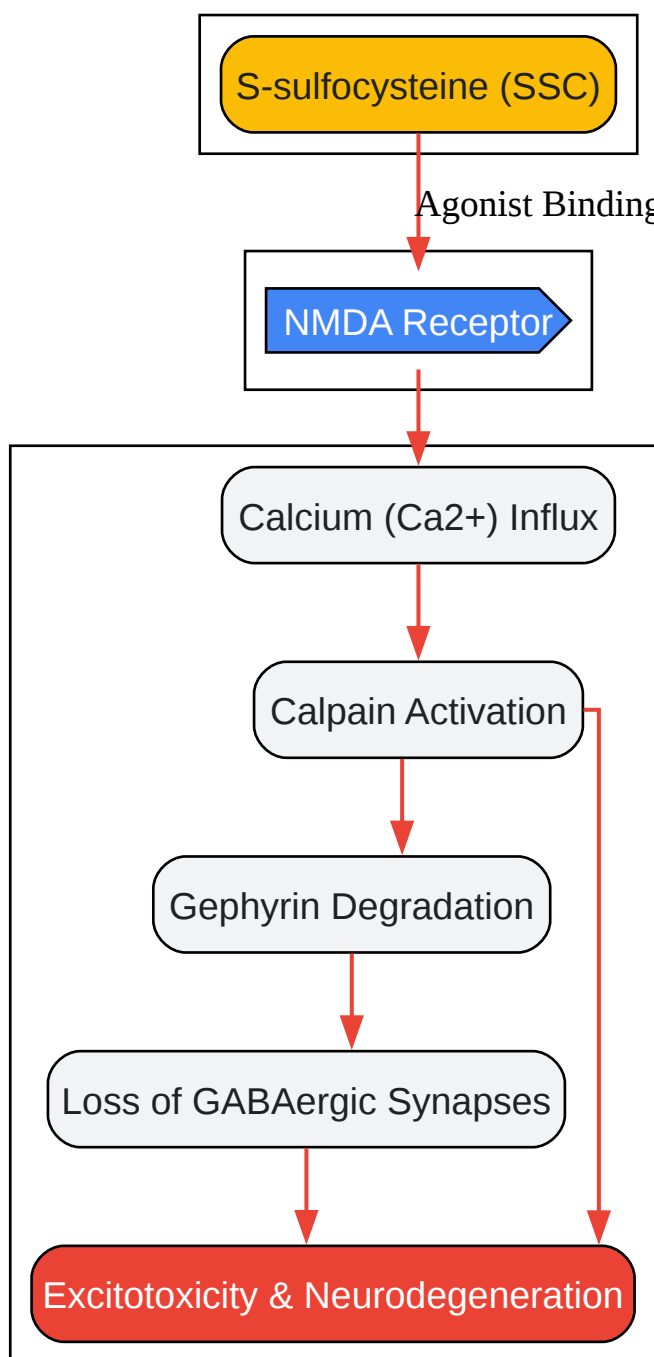
Parameter	Method 1[6][7]	Method 2[5][8]
Linearity Range	12 - 480 µmol/L	Not explicitly stated
Intra-day Precision (%CV)	< 2.5%	< 5%
Inter-day Precision (%CV)	< 2.5%	< 5%
Accuracy (Recovery %)	94.3 - 107.3%	> 98%
Lower Limit of Quantification (LLOQ)	Not explicitly stated	Lowest concentration with bias <20% and S/N >10[5]
Signal-to-Noise (S/N) Ratio	337:1 at 3.2 µmol/mmol creatinine	>10 for LLOQ[5]

Visualizations



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Caption: Experimental workflow for the quantification of S-sulfocysteine in urine.



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Caption: Signaling pathway of S-sulfocysteine-induced neurotoxicity.

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